

# ONO-8590580: A Guide to Safe Handling and Disposal

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## Compound of Interest

Compound Name: **ONO-8590580**

Cat. No.: **B609755**

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This document provides essential guidance on the proper disposal procedures for **ONO-8590580**, a GABA-A  $\alpha 5$  negative allosteric modulator. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

## Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **ONO-8590580** is fundamental to its safe handling and disposal.

Property	Value
Molecular Formula	$C_{21}H_{21}FN_6$
Molecular Weight	376.43 g/mol
CAS Number	1802661-73-9
Appearance	Solid powder
Storage	Store at $-20^{\circ}C$ for up to 1 year. <sup>[1]</sup> In solvent, store at $-80^{\circ}C$ for up to 1 year. <sup>[2]</sup>

## Health Hazard Information

While specific toxicity data is limited, as a bioactive compound, **ONO-8590580** should be handled with care. Assume it is potentially hazardous upon ingestion, inhalation, or skin contact. Always consult the Safety Data Sheet (SDS) for the most current and detailed information.

## Personal Protective Equipment (PPE)

When handling **ONO-8590580** in its solid form or in solution, the following personal protective equipment (PPE) is mandatory:

- Gloves: Nitrile or other appropriate chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.
- Respiratory Protection: If handling large quantities of the powder or if there is a risk of aerosolization, a properly fitted respirator is recommended.

## Spill and Leak Procedures

In the event of a spill:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Increase ventilation to the area.
- Contain: For powdered spills, gently cover with an absorbent material to prevent dispersal. For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect: Carefully scoop the contained material into a sealed, labeled waste container.
- Clean: Decontaminate the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Treat all spill cleanup materials as hazardous waste.

## Disposal Procedures

Proper disposal of **ONO-8590580** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance. Do not dispose of **ONO-8590580** down the drain or in regular trash.

#### Step 1: Waste Segregation and Collection

- Solid Waste: Collect unused **ONO-8590580** powder, contaminated PPE (gloves, etc.), and weighing papers in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing **ONO-8590580** should be collected in a separate, labeled hazardous waste container. Common solvents used in experimental protocols include DMSO, PEG300, Tween-80, and saline.<sup>[1][2]</sup> These solvent-containing solutions must be treated as chemical waste.
- Sharps: Any contaminated needles or other sharps must be disposed of in a designated sharps container.

#### Step 2: Labeling

All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**ONO-8590580**"
- The concentration and quantity of the waste
- The date of accumulation

#### Step 3: Storage

Store hazardous waste containers in a designated, secure area away from incompatible materials. Ensure the storage area is well-ventilated.

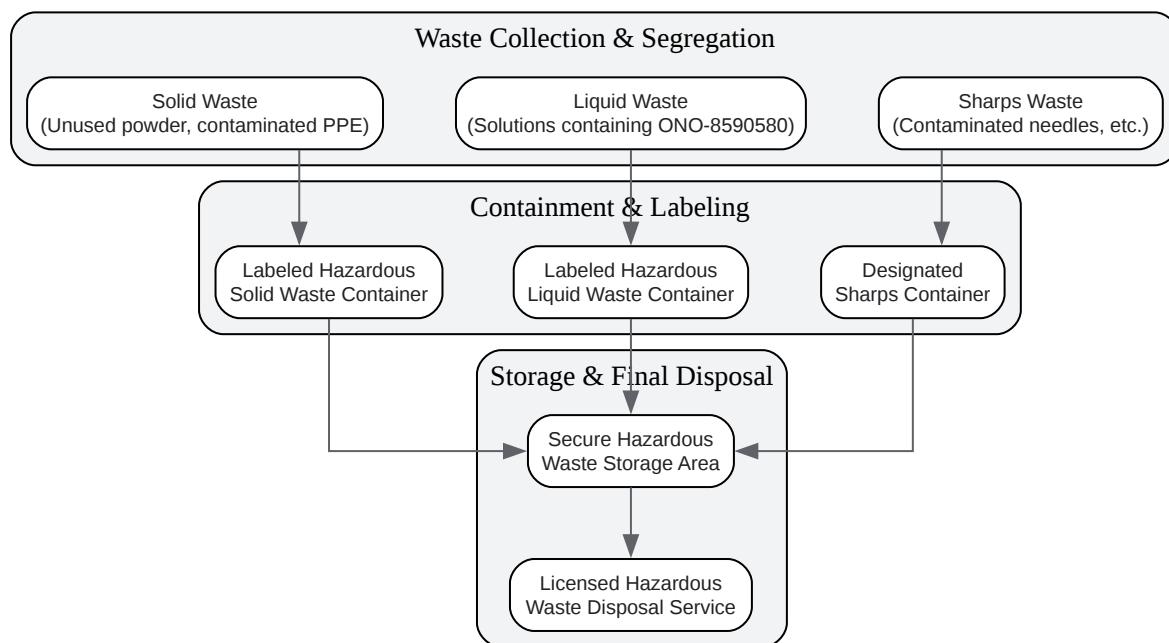
#### Step 4: Final Disposal

Arrange for pick-up and disposal by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of chemical waste.

## Experimental Protocol Waste Management

Experimental protocols often involve the use of **ONO-8590580** in various solutions. For example, a common vehicle for in vivo studies consists of a mixture of DMSO, PEG300, Tween-80, and saline.<sup>[1][2]</sup> All materials and solutions resulting from such experiments, including any unused dosing solutions and animal bedding potentially contaminated with the compound, should be treated as hazardous waste and disposed of according to the procedures outlined above.

## Disposal Workflow



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Caption: Workflow for the proper disposal of **ONO-8590580** waste.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ONO-8590580 | GABA Receptor | TargetMol [targetmol.com]
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